

Acid Black 2 molecular structure and formula

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Acid Black 2

CAS No.: 83006-55-7

Cat. No.: B15557153

[Get Quote](#)

An In-depth Technical Guide to Acid Black 2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, chemical formula, and physicochemical properties of **Acid Black 2** (also known as Nigrosin WS). The information is presented to support research, development, and application of this compound in various scientific fields.

Core Molecular and Chemical Data

Acid Black 2 is a synthetic anionic disazo dye.^[1] Its chemical identity is well-established, with a specific molecular formula and systematic name.

- Chemical Formula: C₂₂H₁₄N₆Na₂O₉S₂^[2]
- IUPAC Name: disodium;4-amino-5-hydroxy-3-[(4-nitrophenyl)diazenyl]-6-phenyldiazenylnaphthalene-2,7-disulfonate^[2]
- CAS Number: 8005-03-6^[3]

The molecular structure of **Acid Black 2** is characterized by a central naphthalene disulfonate core substituted with an amino group, a hydroxyl group, a phenylazo group, and a (4-nitrophenyl)azo group. The presence of two sulfonate groups renders the molecule water-soluble.[4]

Physicochemical Properties

A summary of the key quantitative physicochemical properties of **Acid Black 2** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Weight	616.491 g/mol	[2]
Appearance	Dark brown to black powder/granular solid	[2][4]
Melting Point	Decomposes before melting (~300°C)	[1]
Solubility	Water: 50 g/L (20°C)	[1]
Ethanol: 3 mg/mL	[2]	
2-Methoxyethanol: 50 mg/mL	[2]	
Maximum Absorption (λ_{max})	570-620 nm (varies with pH)	[1][5]
pH	5-7 (1% solution)	[1]

Synthesis and Experimental Protocols

Synthesis

The primary manufacturing method for **Acid Black 2** involves the sulfonation of alcohol-soluble Nigrosin (C.I. Solvent Black 5, C.I. 50415).[6] This process is followed by the conversion of the sulfonated product into its sodium salt. The synthesis typically starts from naphthalene derivatives, which undergo a series of reactions including sulfonation, diazotization, and coupling under acidic conditions.[4]

Experimental Protocol: Negative Staining of Bacteria

Acid Black 2, as Nigrosin, is commonly used for negative staining of bacteria to visualize their morphology and size without heat fixation.[\[7\]](#)

Materials:

- Clean, grease-free glass slide
- Bacteriological loop
- Nigrosin stain solution (10%)
- Bacterial culture
- Bunsen burner (for aseptic technique)
- Microscope

Procedure:

- Place a small drop of Nigrosin stain on one end of a clean glass slide.[\[7\]](#)
- Using aseptic technique, transfer a loopful of the bacterial culture to the drop of stain and gently mix.[\[7\]](#)
- Take a second clean slide and hold it at a 45-degree angle to the first slide, allowing the edge to touch the drop of stain and bacteria.
- Once the drop has spread along the edge of the second slide, push the spreader slide to the opposite end of the first slide, creating a thin smear.
- Allow the smear to air dry completely. Do not heat fix.
- Observe the slide under a microscope, starting with low power and progressing to oil immersion. The bacterial cells will appear as clear, unstained bodies against a dark background.[\[7\]](#)

Molecular Structure Visualization

The following diagram illustrates the molecular structure of **Acid Black 2**.

Caption: Molecular structure of **Acid Black 2**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. amarischemicalsolutions.com](https://amarischemicalsolutions.com) [amarischemicalsolutions.com]
- [2. alfa-chemistry.com](https://alfa-chemistry.com) [alfa-chemistry.com]
- [3. pschemicals.com](https://pschemicals.com) [pschemicals.com]
- [4. guidechem.com](https://guidechem.com) [guidechem.com]
- [5. chembk.com](https://chembk.com) [chembk.com]
- [6. Acid Black 2 | 8005-03-6](https://chemicalbook.com) [chemicalbook.com]
- [7. microxpress.in](https://microxpress.in) [microxpress.in]
- To cite this document: BenchChem. [Acid Black 2 molecular structure and formula]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15557153/docs#acid-black-2-molecular-structure-and-formula\]](https://www.benchchem.com/product/b15557153/docs#acid-black-2-molecular-structure-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)